

Solubility Profile & Technical Guide: 9-Azabicyclo[6.2.0]decan-10-one[1]

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Compound of Interest

Compound Name: 9-Azabicyclo[6.2.0]decan-10-one

CAS No.: 4946-36-5

Cat. No.: B1267835

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Executive Summary & Compound Identity

9-Azabicyclo[6.2.0]decan-10-one (CAS RN: 4946-36-5) represents a distinct class of bicyclic

-lactams where a four-membered azetidinone ring is fused to an eight-membered cyclooctane ring. Unlike simple monocyclic

-lactams, the fusion of the constrained four-membered ring with the conformationally flexible eight-membered ring introduces unique strain and steric properties.

For researchers and medicinal chemists, this scaffold serves as a critical intermediate in the synthesis of medium-ring heterocycles and potential antibiotic pharmacophores. Its solubility profile is governed by the competition between the highly lipophilic cyclooctane skeleton and the polar, hydrogen-bond-accepting lactam moiety.

Key Physicochemical Parameters:

Property	Value	Note
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| Molecular Formula |

| Saturated bicyclic system | | Molecular Weight | 153.22 g/mol | Low molecular weight fragment
| | Melting Point | 60–61 °C | Low-melting solid; prone to oiling out | | Physical State | Colorless
solid | Crystalline or waxy depending on purity | | Predicted LogP | ~1.8 – 2.2 | Moderately
lipophilic [\[1\]](#)

Solubility in Organic Solvents

The solubility of **9-azabicyclo[6.2.0]decan-10-one** follows a "like dissolves like" principle heavily skewed by its large hydrophobic domain. The cyclooctane ring dominates the solvation thermodynamics in non-polar environments, while the lactam amide bond dictates interactions in polar aprotic media.

Solvent Compatibility Matrix

The following data categorizes solvent suitability based on polarity and experimental observation of analogous bicyclic lactams.

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Primary choice for synthesis and extraction. The solvent's dipole interacts well with the lactam carbonyl without disrupting the hydrophobic ring.
Polar Aprotic	DMSO, DMF, Acetonitrile	High	Excellent for biological assays. DMSO solvates the amide dipole effectively.
Polar Protic	Methanol, Ethanol, Isopropanol	Good	Soluble, but potential for solvolysis (ring opening) upon prolonged heating or acid/base catalysis.
Ethers	THF, Diethyl Ether, MTBE	Moderate to Good	Good solubility in THF; MTBE is often used for workups but may require heating for saturation.
Hydrocarbons	Hexanes, Heptane, Cyclohexane	Low to Moderate	The polar lactam group reduces solubility in strictly non-polar alkanes. Often used as an anti-solvent for crystallization.
Aqueous	Water, PBS	Poor	The lipophilic ring prevents

significant aqueous solubility. Requires co-solvents (e.g., DMSO) for biological testing.

Critical Stability Warning

-Lactam Hydrolysis: The 4-membered lactam ring is inherently strained (

). While the fusion to the eight-membered ring can sometimes relieve strain compared to [3.2.0] systems, the carbonyl is susceptible to nucleophilic attack.

- Avoid: Prolonged storage in protic solvents (MeOH, Water) at pH > 8 or pH < 4.
- Preferred Storage: Solid state at -20°C, or as a solution in anhydrous DMSO or DCM.

Experimental Protocols

As a Senior Application Scientist, I recommend validating solubility empirically before scaling up reactions. Theoretical values often fail to account for crystal lattice energy in bicyclic systems.

Saturation Shake-Flask Method (Standard Operating Procedure)

This protocol provides a self-validating system to determine the exact solubility limit (

) in a specific solvent.

Materials:

- **9-Azabicyclo[6.2.0]decan-10-one** (solid).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Target Solvent (HPLC grade).
- 0.45 µm PTFE Syringe Filter (compatible with most organics).
- HPLC or GC-FID for quantification.

Workflow:

- Supersaturation: Add excess solid compound to 2 mL of solvent in a crimp-top vial until undissolved solid remains visible.
- Equilibration: Agitate at the target temperature (e.g., 25°C) for 24 hours. Note: Use a thermomixer to ensure constant temperature.
- Clarification: Centrifuge the slurry at 10,000 rpm for 5 minutes.
- Filtration: Draw the supernatant and filter through a pre-warmed 0.45 µm PTFE filter to remove micro-crystals.
- Quantification: Dilute the filtrate 100-fold with mobile phase and analyze via HPLC. Calculate concentration using a calibration curve.

Crystallization Strategy

For purification, exploiting the solubility differential between chlorinated solvents and hydrocarbons is most effective.

- Solvent: Dichloromethane (High solubility).
- Anti-solvent: Hexane or Diethyl Ether (Low solubility).
- Method: Dissolve crude material in minimal DCM. Slowly layer Hexane on top (1:3 ratio) and allow diffusion at 4°C.

Visualizations & Logic Maps

Solubility Decision Tree

This diagram guides the researcher in selecting the appropriate solvent based on the intended application (Synthesis, Analysis, or Storage).

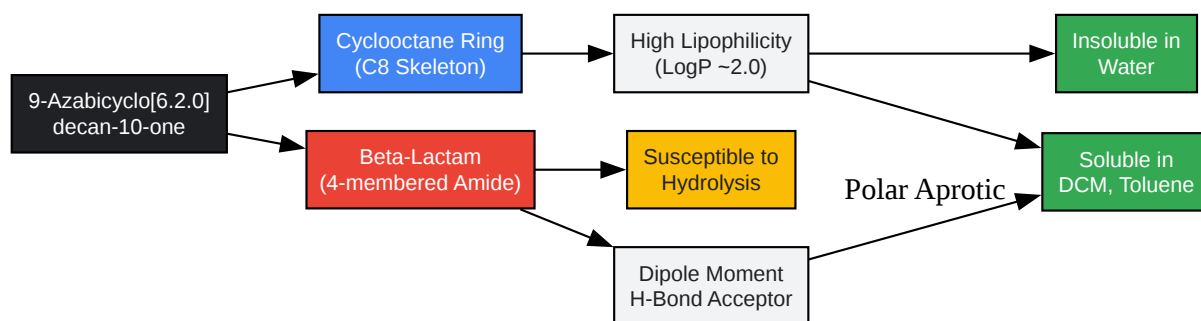


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Figure 1: Decision matrix for solvent selection based on experimental requirements.

Structure-Property Relationship (SPR)

Understanding why the molecule behaves this way is crucial for predicting interactions with other reagents.



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Figure 2: Mechanistic link between chemical substructures and observed solubility/stability.

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